

# Technical Overview of 2-Methylhexanamide

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## Compound of Interest

Compound Name: 2-Methylhexanamide

Cat. No.: B1654000

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Disclaimer: This document provides a summary of publicly available information regarding **2-Methylhexanamide**. Due to a lack of extensive research and published data on this specific compound, a comprehensive technical guide including detailed experimental protocols and signaling pathways, as initially requested, cannot be fully compiled at this time. The information presented herein is for informational purposes for researchers, scientists, and drug development professionals.

## Introduction and IUPAC Nomenclature

**2-Methylhexanamide** is an organic compound classified as a primary amide. The name "**2-methylhexanamide**" is the systematic and recognized IUPAC name for this molecule.<sup>[1]</sup> It indicates a six-carbon (hexane) backbone with an amide functional group (-CONH<sub>2</sub>) at position 1 and a methyl group (-CH<sub>3</sub>) substituent at position 2.

## Chemical and Physical Properties

Limited experimental data for **2-Methylhexanamide** is available in public databases. The following table summarizes the key computed properties for this compound.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>15</sub> NO	PubChem[1]
Molecular Weight	129.20 g/mol	PubChem[1]
CAS Number	20923-63-1	PubChem[1]
IUPAC Name	2-methylhexanamide	PubChem[1]
Canonical SMILES	CCCCC(C)C(=O)N	PubChem[1]
InChI	InChI=1S/C7H15NO/c1-3-4-5-6(2)7(8)9/h6H,3-5H2,1-2H3,(H2,8,9)	PubChem[1]
InChIKey	ZRLFRWNYFMYZEG-UHFFFAOYSA-N	PubChem[1]

## Molecular Structure

The structural formula of **2-Methylhexanamide** is characterized by a chiral center at the second carbon atom, to which the methyl group is attached.

Caption: Molecular structure of **2-Methylhexanamide**.

## Synthesis

Specific, detailed, and validated experimental protocols for the synthesis of **2-Methylhexanamide** are not readily available in peer-reviewed literature. General synthetic routes for primary amides, such as the reaction of an acyl chloride (2-methylhexanoyl chloride) with ammonia, or the partial hydrolysis of a nitrile (2-methylhexanenitrile), could theoretically be employed. However, without experimental validation, these remain speculative pathways.

## Potential Research Applications

While there is a notable lack of research on **2-Methylhexanamide** itself, its structural analogs have been investigated in various contexts. For instance, derivatives of hexanamide have been explored for their biological activities. Research into related compounds may provide a starting point for investigating the potential applications of **2-Methylhexanamide**.

## Safety and Handling

No specific safety data for **2-Methylhexanamide** was found. However, for the parent compound, Hexanamide, the following hazards have been identified:

- Harmful if swallowed.[2][3]
- Causes skin irritation.[2][3]
- Causes serious eye irritation.[2][3]
- May cause respiratory irritation.[2][3]

Standard laboratory safety precautions should be taken when handling any chemical compound. This includes the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area.[2][4]

## Conclusion and Future Directions

**2-Methylhexanamide** is a simple, chiral amide for which there is a significant gap in the scientific literature. There is an opportunity for foundational research into its chemical and physical properties, development of robust synthetic methods, and exploration of its potential biological activities. The lack of existing data makes it a candidate for novel research endeavors. Professionals in drug development and other scientific fields may find its unexplored nature intriguing for new research projects.

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## References

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